

An In-depth Technical Guide to 2-Methoxyethanethiol

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Compound of Interest

Compound Name: 2-Methoxyethanethiol

Cat. No.: B1608290

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This guide provides a comprehensive overview of **2-Methoxyethanethiol**, a thiol compound with applications in various scientific and industrial fields. It is intended for researchers, scientists, and professionals in drug development who require detailed technical information.

Chemical Identity

2-Methoxyethanethiol is an organic compound containing both a methoxy and a thiol functional group. Its unique structure makes it a valuable reagent in organic synthesis and materials science.

Table 1: Synonyms and Identifiers for **2-Methoxyethanethiol**

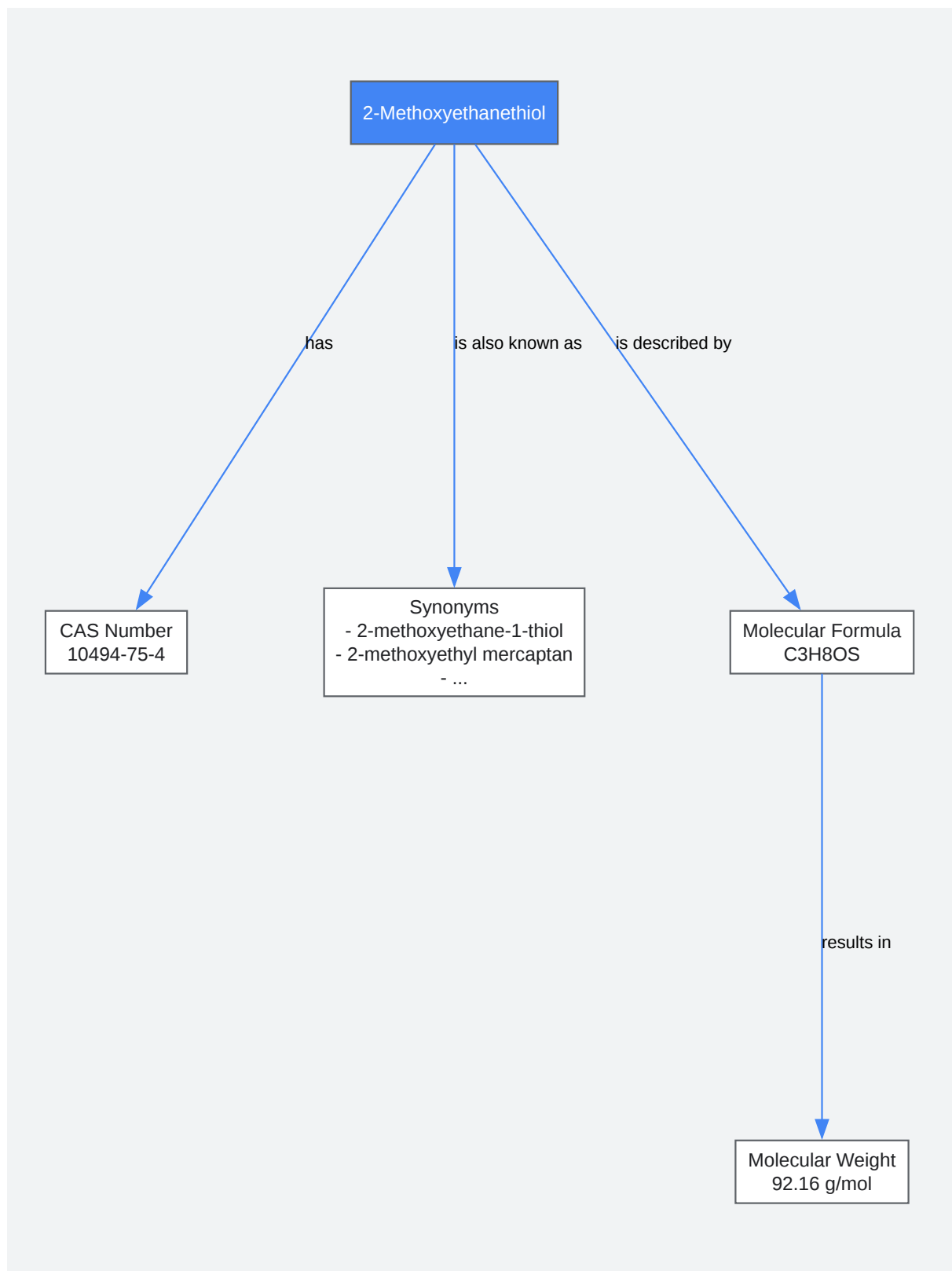
Identifier Type	Identifier
CAS Number	10494-75-4[1][2][3][4]
IUPAC Name	2-methoxyethanethiol[3]
Synonyms	2-methoxyethane-1-thiol[1][4][5]
Ethanethiol, 2-methoxy-[1][3][6]	
2-methoxyethyl mercaptan[1][3]	
2-MERCAPTOETHYL METHYL ETHER[1]	
O-METHYLMERCAPTOETHANOL[1]	
1-Mercapto-2-methoxyethane[6]	
2-Methoxy-1-ethanethiol[6]	
Me-PEG-SH[6]	
European Community (EC) Number	234-021-3[1][3]
UNII	95GL0I9Q62[1][3]
Molecular Formula	C3H8OS[1][2][3]
Molecular Weight	92.16 g/mol [1][3]
InChIKey	VHXDADVHQVXSKC-UHFFFAOYSA-N[1][3]
SMILES	COCCS[1]

Experimental Protocols & Signaling Pathways

Further research is required to provide detailed experimental protocols and relevant signaling pathway diagrams where **2-Methoxyethanethiol** is involved. Due to the specific and technical nature of such information, a targeted search for its applications in drug development and related experimental contexts will be conducted in the subsequent steps.

Logical Relationship Diagram

The following diagram illustrates the logical flow for identifying the key characteristics of **2-Methoxyethanethiol**, which forms the basis of this guide.



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Caption: Identification workflow for **2-Methoxyethanethiol**.

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